

Spectroscopic Comparison Guide: 2-Amino-3-nitro-5-bromopyridine

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Compound of Interest

Compound Name: 6-Chloro-3-nitro-5-phenyl-pyridin-2-ylamine
CAS No.: 790692-86-3
Cat. No.: B1503979

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Executive Summary

2-Amino-3-nitro-5-bromopyridine (CAS: 6945-68-2) is a highly functionalized pyridine scaffold used frequently in the synthesis of kinase inhibitors and imidazopyridines.^[1] Its structural integrity is often compromised by incomplete nitration (residual precursor) or regioselective errors (isomer formation).

This guide delineates the specific spectroscopic markers required to distinguish the target compound from:

- The Precursor: 2-Amino-5-bromopyridine (incomplete reaction).
- The Regioisomer: 2-Amino-3-bromo-5-nitropyridine (incorrect substitution pattern).

Spectroscopic Profile & Comparative Analysis

A. Nuclear Magnetic Resonance (¹H NMR)

The proton NMR spectrum is the definitive tool for structural confirmation. The introduction of the nitro group at the C3 position eliminates the shielded H3 proton found in the precursor and significantly deshields the remaining aromatic protons.

Comparative Chemical Shift Data (DMSO-

Proton Position	Precursor (2-Amino-5-bromopyridine)	Target (2-Amino-3-nitro-5-bromopyridine)	Isomer (2-Amino-3-bromo-5-nitropyridine)
H3	6.41 (d)	Substituted ()	Substituted (Br)
H4	7.49 (dd)	~8.55 (s/d)	8.50 (d)
H5	Substituted (Br)	Substituted (Br)	Substituted ()
H6	8.10 (d)	~8.45 (s/d)	8.94 (d)**
NH ₂	~6.0 (br s)	~8.0 (br s)	~8.0 (br s)

*Note: Target signals appear as two closely spaced singlets or doublets (

Hz) in the 8.4–8.6 ppm range due to meta-coupling and the electron-withdrawing effect of the nitro group. **Critical Distinction: The H6 proton in the Isomer is adjacent to both the ring nitrogen and the nitro group, causing an extreme downfield shift to ~8.94 ppm.

Structural Logic & Diagnostic Signals

- Loss of H3 Doublet: The disappearance of the upfield doublet at 6.41 ppm confirms successful nitration at the C3 position.
- Differentiation from Isomer: If you observe a signal near

8.9–9.0 ppm, your sample likely contains the 5-nitro isomer (2-amino-3-bromo-5-nitropyridine). The target compound (3-nitro) lacks this extremely deshielded proton because its H6 is meta to the nitro group, not ortho.

B. Infrared Spectroscopy (FT-IR)

IR is useful for confirming the presence of the nitro group but less effective for distinguishing isomers.

Functional Group	Wavenumber ()	Diagnostic Feature
N-H Stretch	3400–3150	Primary amine doublet (asymmetric/symmetric).
Stretch	1530–1500 (asym) / 1350–1330 (sym)	Strong, distinct bands absent in the precursor.
C-Br Stretch	600–500	Fingerprint region confirmation.

C. Mass Spectrometry (MS)

MS is critical for verifying the bromine content and purity.

- Ionization: ESI+ or EI.
- Molecular Ion (): m/z 218 / 220.
- Isotopic Pattern: A 1:1 ratio of peaks at and confirms the presence of a single bromine atom (and).

- Differentiation: MS cannot easily distinguish between the target and its regioisomer (same mass), necessitating the use of NMR.

Experimental Protocols

Protocol 1: NMR Sample Preparation for Purity Analysis

Objective: To detect trace precursor (<1%) and verify regiochemistry.

- Solvent Selection: Use DMSO-
(99.9% D). Chloroform-
is often poor for aminopyridines due to solubility and aggregation issues.
- Concentration: Dissolve 10–15 mg of the solid sample in 0.6 mL of solvent.
 - Why? High concentration improves the signal-to-noise ratio for detecting the residual H3 precursor peak at 6.41 ppm.
- Filtration: If the solution is cloudy (common with inorganic salts from nitration), filter through a glass wool plug directly into the NMR tube.
- Acquisition:
 - Scans: Minimum 16 (routine) or 64 (purity check).
 - Relaxation Delay (): Set to
seconds to ensure accurate integration of aromatic protons.

Protocol 2: Synthesis Monitoring (TLC & Workup)

Objective: Rapidly assess reaction progress without full NMR.

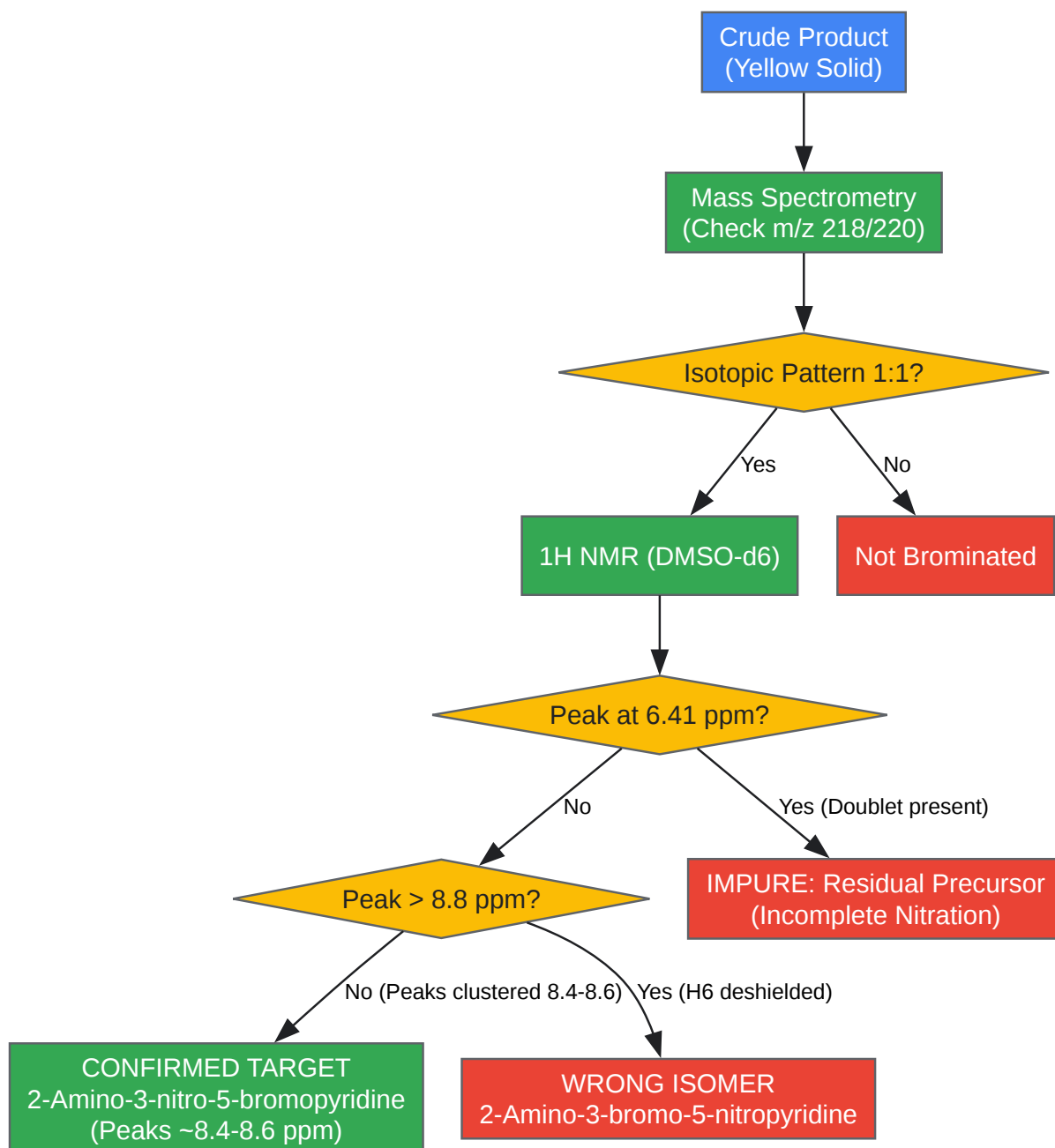
- Stationary Phase: Silica Gel 60

- Mobile Phase: Ethyl Acetate : Hexanes (1:2 v/v).
- Visualization:
 - UV (254 nm): Both compounds absorb strongly.
 - Stain: Ninhydrin (amines). The nitro group often changes the stain color/intensity compared to the precursor.
- Rf Values:
 - Precursor (Amine): Lower Rf (more polar).
 - Target (Nitro-Amine): Higher Rf (internal H-bonding reduces polarity).

Visual Analysis Workflows

Figure 1: Analytical Decision Tree

This diagram outlines the logical flow for characterizing the product and troubleshooting common synthetic errors.

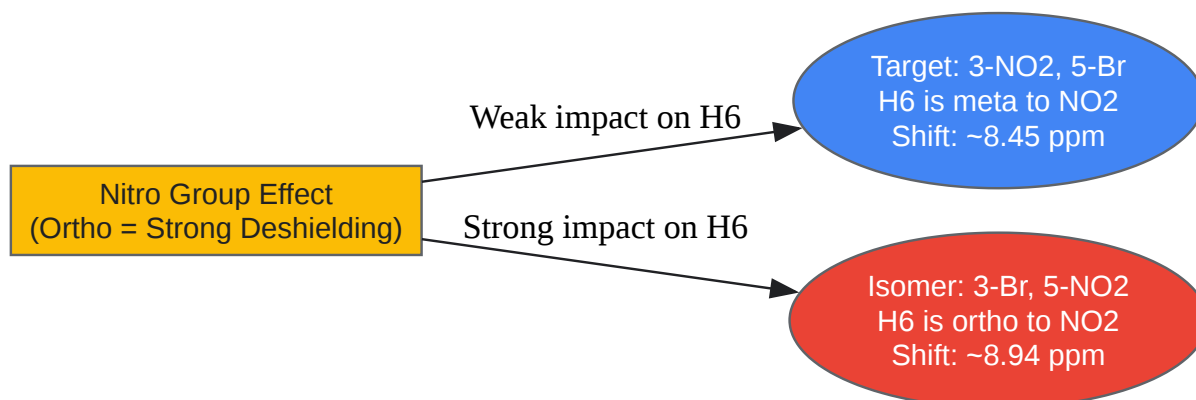


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Caption: Logical workflow for distinguishing the target compound from precursors and isomers using MS and NMR markers.

Figure 2: Structural Substitution Effects

Visualizing why the chemical shifts differ between the target and the isomer.



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Caption: Comparison of the Nitro group's electronic influence on the critical H6 proton in the target vs. the isomer.

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